

2-Chloro-5-isopropylpyrimidine: A Strategic Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: 2-Chloro-5-isopropylpyrimidine

Cat. No.: B1591766

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This guide provides a comprehensive technical overview of **2-Chloro-5-isopropylpyrimidine**, a key heterocyclic building block in organic synthesis. We will delve into its synthesis, explore its chemical reactivity through fundamental transformations, and highlight its strategic application in medicinal chemistry, particularly in the development of kinase inhibitors. This document is intended for professionals in the fields of chemical research and pharmaceutical development.

Introduction: The Pyrimidine Core in Drug Discovery

The pyrimidine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents. Its prevalence is due to its ability to engage in various biological interactions, particularly hydrogen bonding, and its synthetic versatility. Within this class of compounds, **2-Chloro-5-isopropylpyrimidine** emerges as a particularly valuable intermediate. The chlorine atom at the C2 position serves as a versatile handle for a wide range of synthetic transformations, while the isopropyl group at the C5 position can provide crucial steric and lipophilic interactions for optimizing a drug candidate's potency and pharmacokinetic profile.

The strategic importance of this building block lies in its application in the synthesis of targeted therapies, most notably kinase inhibitors, which are at the forefront of precision medicine for cancer and inflammatory diseases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties

A clear understanding of a reagent's physical properties is fundamental to its effective use in synthesis.

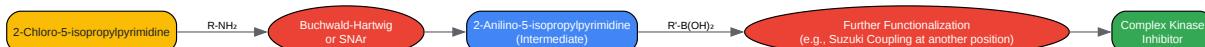
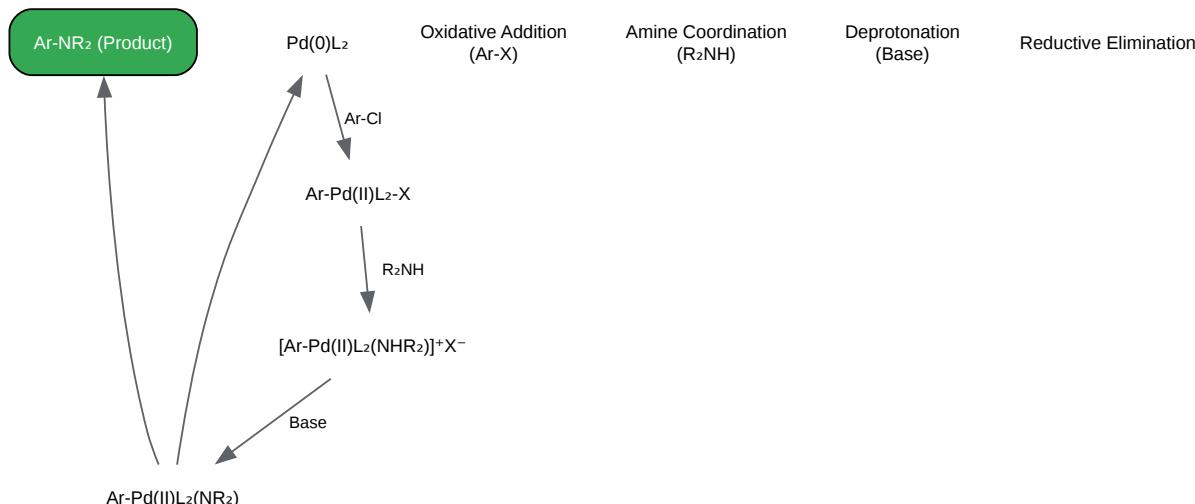
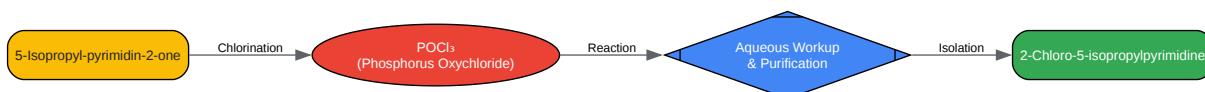
Property	Value
Molecular Formula	C ₇ H ₉ CIN ₂
Molecular Weight	156.61 g/mol
CAS Number	1354824-34-5 (example, may vary)
Appearance	Typically a white to off-white solid or liquid
Boiling Point	Data not widely available, estimated >200 °C
Solubility	Soluble in common organic solvents (DCM, THF, Dioxane)

Note: Experimental data for this specific compound is sparse; values are often extrapolated from similar structures like 2-chloro-5-propylpyrimidine.[5]

Caption: Structure of **2-Chloro-5-isopropylpyrimidine**.

Synthesis of 2-Chloro-5-isopropylpyrimidine

The synthesis of 2-chloropyrimidines typically involves the chlorination of a corresponding pyrimidin-2-one (or its tautomer, 2-hydroxypyrimidine) precursor. This transformation is commonly achieved using reagents like phosphorus oxychloride (POCl₃) or phosphorus pentachloride (PCl₅).[6]



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- To cite this document: BenchChem. [2-Chloro-5-isopropylpyrimidine: A Strategic Building Block in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1591766#2-chloro-5-isopropylpyrimidine-as-a-building-block-in-organic-synthesis>]

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